

# Neodol 25-3S vs other alkyl ethoxy sulfates

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## Compound Focus: Neodol 25-3S

CAS No.: 12688-28-7

Cat. No.: S1825920

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## Chemical Product Overview

The search results clarify the relationship between the Neodol product family and alkyl ethoxy sulfates, which can be summarized in the table below:

Product Name	Chemical Description	Product Type
Neodol 25-7 [1]	C12-15 Alcohol Ethoxylate, 7 EO [1]	Nonionic surfactant (alcohol ethoxylate)
Neodol 25-3S [2] [3]	Information limited; name suggests a sulfated form [2]	Anionic surfactant (alkyl ethoxy sulfate, or AES)
Sodium Alkyl Ethoxy Sulphate (SAES) [4] [5]	Anionic surfactant derived from natural fats/oils [5]	Core anionic surfactant class

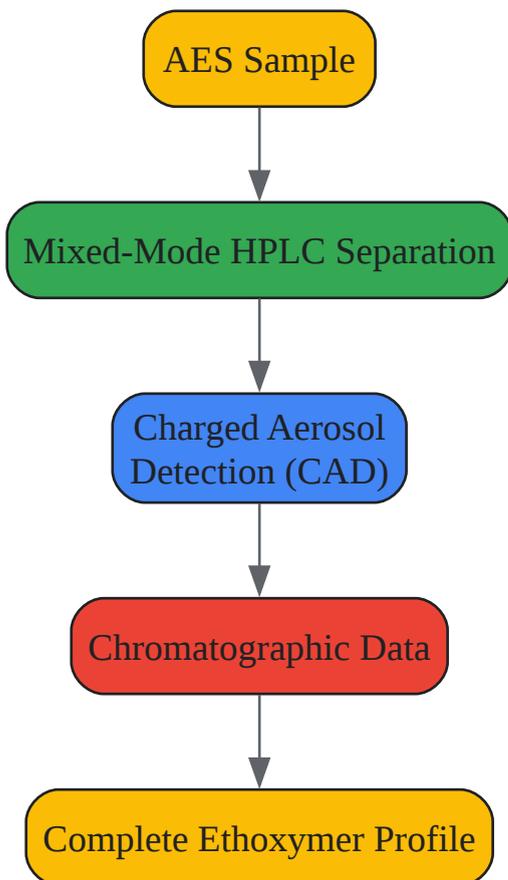
**Key Difference:** Neodol 25-7 is a **nonionic surfactant** (an alcohol ethoxylate), while **Neodol 25-3S** and other Sodium Alkyl Ethoxy Sulphates (SAES) are **anionic surfactants**. The "S" in **Neodol 25-3S** typically indicates the ethoxylate chain has been sulfated, converting it from nonionic to anionic [2]. This fundamental difference in charge dictates their performance, compatibility, and applications.

## Analytical Methodology for Characterization

Although direct performance data was not found, one research paper details an advanced method for characterizing alkyl ethoxy sulphate (AES) products. This methodology could be central to conducting the comparative experiments you require.

The developed technique uses **mixed-mode High-Performance Liquid Chromatography (HPLC) coupled with a Charged Aerosol Detector (CAD)** to achieve a comprehensive "ethoxymer" profile of complex AES mixtures [6].

The workflow of this analytical method is illustrated below, which separates and quantifies the individual components in a mixture.



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This method can separate over 50 different components in a single analysis, providing detailed data on the alkyl chain length and ethoxymer distribution, which are critical factors determining a surfactant's properties, such as detergency, foaming, and solubility [6].

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## References

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